

Operational Guide: Safe Disposal and Handling of Z-Ala-His-OH

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Compound of Interest

Compound Name: Z-Ala-his-OH

CAS No.: 79458-92-7

Cat. No.: B3284973

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Executive Summary

This guide establishes the authoritative protocol for the disposal of **Z-Ala-His-OH**, a protected dipeptide reagent commonly used in enzymatic studies and peptide synthesis. While **Z-Ala-His-OH** is not classified as acutely toxic (P-listed) under RCRA regulations, it is a chemical intermediate that requires strict adherence to hazardous waste incineration protocols.

Core Directive: Do not dispose of **Z-Ala-His-OH** via municipal drains or general refuse. Its nitrogenous content and biological activity potential necessitate thermal destruction to prevent environmental persistence.

Chemical Characterization & Hazard Identification

Before disposal, the material must be characterized to determine the correct waste stream.[1]

Property	Specification	Operational Implication
Chemical Name	N-Benzyloxycarbonyl-L-alanyl-L-histidine	Organic peptide derivative.
Physical State	White to off-white powder	Classify as Solid Chemical Waste if dry.
Solubility	Soluble in DMSO, DMF, Dilute Acid	If dissolved, solvent dictates disposal stream.
Storage Class	11 (Combustible Solids)	Keep away from oxidizers and open flames.[2]
Primary Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.)[3]	Standard PPE (Nitrile gloves, safety glasses) required.[4]

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Expert Insight: The "Z" (Benzyloxycarbonyl) group adds significant organic bulk to the molecule, reducing its water solubility compared to free peptides. Consequently, attempting to dilute this substance with water for drain disposal is not only non-compliant but physically ineffective, often resulting in precipitation and plumbing blockages.

Step-by-Step Disposal Protocol

Scenario A: Disposal of Solid Reagent (Expired or Excess)

Applicability: Pure powder in original vials or weigh boats.

- **Containment:** Do not empty loose powder into a large drum. Keep the substance in its primary vial.
- **Secondary Packaging:** Place the primary vial into a clear, sealable polyethylene bag (e.g., Ziploc).

- Labeling: Affix a hazardous waste tag.
 - Constituents: "**Z-Ala-His-OH** (99%)"
 - Hazard Checkbox: Check "Toxic" and "Irritant."
- Accumulation: Deposit into the Solid Hazardous Waste Drum (usually black or blue bin) designated for incineration.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Applicability: **Z-Ala-His-OH** dissolved in solvents (e.g., HPLC waste, synthesis mother liquor).

The disposal path is dictated strictly by the solvent carrier, not the peptide itself.

- Identify Solvent Base:
 - Halogenated: DCM (Dichloromethane), Chloroform.
 - Non-Halogenated: Methanol, Acetonitrile, DMF, DMSO, Acetone.
- Segregation:
 - Pour into the appropriate carboy (Red can for Flammable/Non-Halogenated; Yellow/Safety can for Halogenated).
- Record Keeping: Log the approximate concentration of **Z-Ala-His-OH** on the waste log sheet. Even trace amounts of histidine derivatives can interfere with downstream water treatment if misrouted.

Scenario C: Empty Container Management (RCRA Compliance)

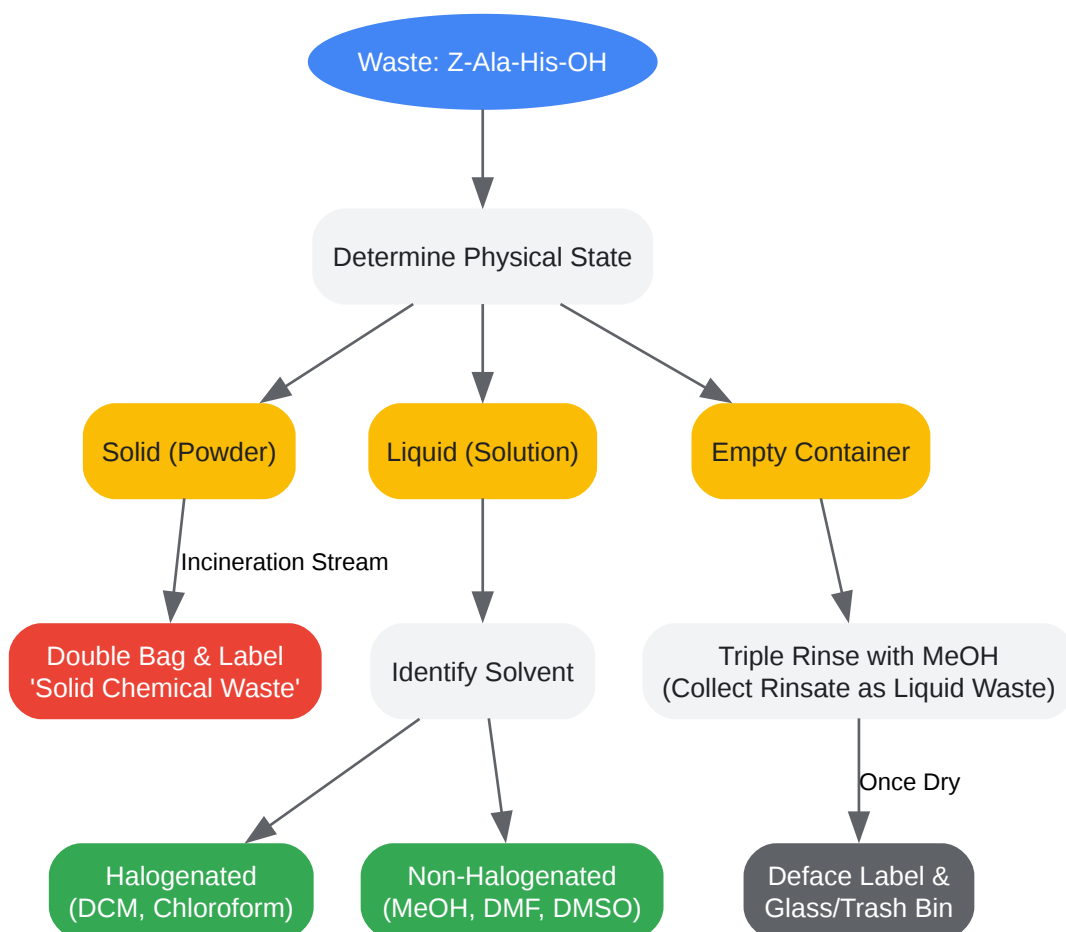
Applicability: "Empty" glass vials or plastic bottles that held **Z-Ala-His-OH**.

To classify a container as "RCRA Empty" and safe for glass recycling or general trash, you must follow the Triple Rinse Rule:

- Rinse 1: Add a solvent capable of dissolving the residue (Methanol or Ethanol is recommended for Z-protected peptides). Shake well. Decant rinsate into Liquid Organic Waste.
- Rinse 2: Repeat with solvent. Decant into waste.
- Rinse 3: Repeat with solvent.^[5] Decant into waste.
- Defacement: Cross out the original label using a permanent marker. Write "EMPTY" clearly.
- Disposal: Place the dry, defaced container in the Laboratory Glass bin (or trash if plastic).

Decision Logic & Workflow

The following diagram illustrates the decision-making process for segregating **Z-Ala-His-OH** waste.



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Figure 1: Decision logic for the segregation of **Z-Ala-His-OH** waste streams. Color coding indicates distinct handling categories.

Emergency Procedures (Spill Response)

In the event of a spill, **Z-Ala-His-OH** poses a low immediate threat but must be contained to prevent tracking.

- PPE: Don nitrile gloves, lab coat, and safety goggles.[4]
- Dry Spill:
 - Do not use compressed air.
 - Use a scoop or dustpan to collect the bulk powder.
 - Wipe the area with a damp paper towel (water/ethanol mixture).
 - Dispose of all cleanup materials as Solid Chemical Waste.
- Wet Spill:
 - Cover with an absorbent pad or vermiculite.
 - Scoop into a sealable bag.
 - Clean surface with soap and water.[1][2][6][7]

References

- United States Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Empty Containers (40 CFR 261.7).[5] Retrieved from [\[Link\]](#)

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